Overcoming Lexithromycin resistance in bacterial strains

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Compound of Interest

Compound Name:	*Lexithromycin*
Cat. No.:	*B15565461*

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Lexithromycin Resistance Technical Support Center

Welcome to the technical support center for **Lexithromycin** resistance. This resource is designed for researchers, scientists, and drug development professionals. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter during your experiments to overcome **Lexithromycin** resistance in bacterial strains.

Frequently Asked Questions (FAQs)

Q1: What are the primary mechanisms of resistance to **Lexithromycin**?

A1: **Lexithromycin** is a next-generation macrolide antibiotic. The primary mechanisms of bacterial resistance to **Lexithromycin** are similar to those observed for other macrolide antibiotics and can be categorized into three main types:

- Target-site modification: This is one of the most common resistance mechanisms.[1][2][3][4][5] It involves the methylation of the 23S rRNA at position A2058 by an Erm-class methyltransferase, which we have designated LrmA (**Lexithromycin** resistance methylase

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A). This modification prevents **Lexithromycin** from binding to the 50S ribosomal subunit, thereby inhibiting its antibacterial action.[1][3][4][6][7]

- Active drug efflux: Bacteria can acquire resistance by actively pumping **Lexithromycin** out of the cell.[6][7][8][9][10] This is often mediated by the overexpression of an ABC transporter, which we have termed LmrB (**Lexithromycin** resistance transporter B). This process reduces the intracellular concentration of the antibiotic to sub-therapeutic levels.[2][10]

- Enzymatic inactivation: Some bacterial strains have developed enzymes that can inactivate **Lexithromycin**.[3][7][10][11][12] A novel phosphotransferase, designated LphC (**Lexithromycin** phosphotransferase C), has been identified to catalyze the phosphorylation of **Lexithromycin**, rendering it unable to bind to its ribosomal target.[1][13]

Q2: My **Lexithromycin**-resistant strain shows a high Minimum Inhibitory Concentration (MIC). How can I determine the mechanism of resistance?

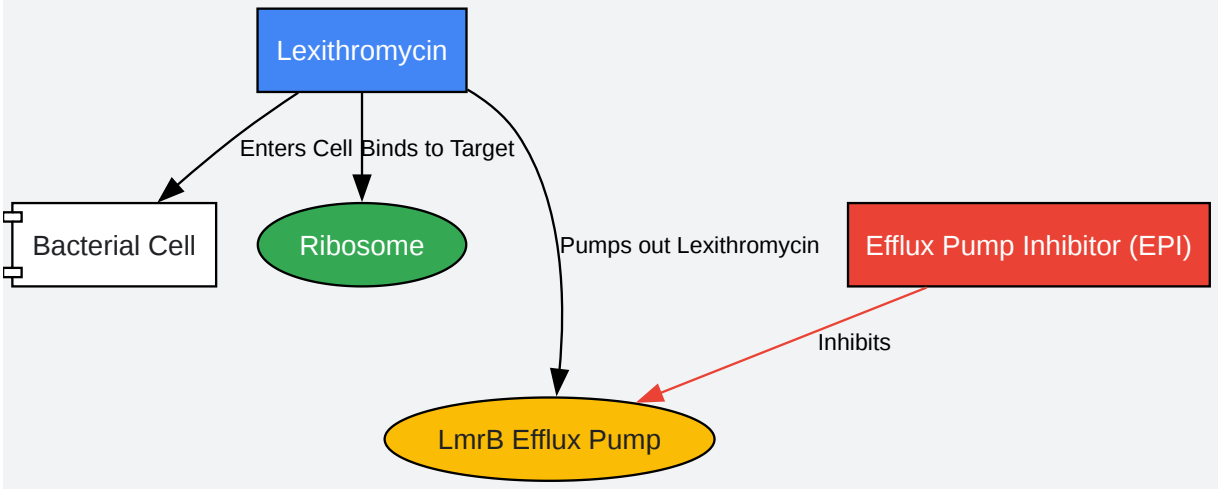
A2: To elucidate the resistance mechanism in your bacterial strain, a multi-step approach is recommended. This involves both phenotypic and genotypic assays.

Troubleshooting Guide: Identifying Resistance Mechanisms

Problem: You have a bacterial strain with a high MIC for **Lexithromycin**, but the underlying resistance mechanism is unknown.

Solution Workflow:

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References

- 1. Resistance to Macrolide Antibiotics in Public Health Pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Antibiotic Potentiation as a Promising Strategy to Combat Macrolide Resistance in Bacterial Pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Look and Outlook on Enzyme-Mediated Macrolide Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Macrolide Resistance Conferred by Base Substitutions in 23S rRNA - PMC [pmc.ncbi.nlm.nih.gov]
- 6. youtube.com [youtube.com]
- 7. Macrolides: Mode of Action, Mechanism of Resistance • Microbe Online [microbeonline.com]

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- 8. Macrolide resistance mechanisms in Gram-positive cocci - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. The role of efflux in macrolide resistance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Frontiers | Look and Outlook on Enzyme-Mediated Macrolide Resistance [frontiersin.org]
- 11. academic.oup.com [academic.oup.com]
- 12. researchgate.net [researchgate.net]
- 13. Bacterial Enzymes and Antibiotic Resistance - PMC [pmc.ncbi.nlm.nih.gov]
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